

Application Note: Comprehensive Characterization of 1-(2-Bromo-6-hydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Bromo-6-hydroxyphenyl)ethanone

CAS No.: 55736-69-1

Cat. No.: B1440711

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Introduction

1-(2-Bromo-6-hydroxyphenyl)ethanone is a substituted acetophenone derivative with potential applications in pharmaceutical synthesis and materials science.^{[1][2][3]} Accurate and comprehensive characterization of this compound is critical for quality control, reaction monitoring, and regulatory compliance. This application note provides a detailed guide to the analytical methodologies for the unambiguous identification and purity assessment of **1-(2-Bromo-6-hydroxyphenyl)ethanone**, intended for researchers, scientists, and drug development professionals.

The methodologies detailed herein are designed to provide a multi-faceted analytical approach, ensuring the structural integrity and purity of the compound. We will explore a suite of techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Fourier-Transform Infrared (FTIR) Spectroscopy. Each section will provide not only a step-by-step protocol but also the

underlying scientific principles and expected outcomes, fostering a deeper understanding of the analytical process.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **1-(2-Bromo-6-hydroxyphenyl)ethanone** is essential for the development of robust analytical methods.

Property	Value	Source
Molecular Formula	C ₈ H ₇ BrO ₂	[1][3]
Molecular Weight	215.04 g/mol	[1]
CAS Number	55736-69-1	[2]
Appearance	Beige crystals	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful, non-destructive technique that provides detailed information about the molecular structure of a compound. Both ¹H and ¹³C NMR are indispensable for the characterization of **1-(2-Bromo-6-hydroxyphenyl)ethanone**.

¹H NMR Spectroscopy

Principle: ¹H NMR spectroscopy probes the chemical environment of hydrogen atoms within a molecule. The chemical shift, splitting pattern (multiplicity), and integration of the signals provide a wealth of structural information.

Protocol:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **1-(2-Bromo-6-hydroxyphenyl)ethanone**.
 - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a clean, dry NMR tube.

- Ensure the sample is fully dissolved. Gentle vortexing or sonication may be applied if necessary.
- Instrument Setup and Data Acquisition:
 - Use a spectrometer with a minimum field strength of 400 MHz for optimal resolution.
 - Tune and shim the instrument to ensure a homogeneous magnetic field.
 - Acquire the ^1H NMR spectrum using standard acquisition parameters (e.g., 30-degree pulse, 1-2 second relaxation delay, 16-32 scans).
 - Reference the spectrum to the residual solvent peak (e.g., DMSO at δ 2.50 ppm).

Data Interpretation:

Based on published data, the expected ^1H NMR spectrum of **1-(2-Bromo-6-hydroxyphenyl)ethanone** in DMSO- d_6 exhibits the following signals^[1]:

- δ 11.97 (s, 1H, OH): A singlet corresponding to the phenolic hydroxyl proton. The downfield chemical shift is indicative of strong intramolecular hydrogen bonding with the adjacent carbonyl group.
- δ 7.78 (d, 1H, J = 8.3 Hz, Ar-H): A doublet corresponding to one of the aromatic protons.
- δ 7.19 (d, 1H, J = 2.0 Hz, Ar-H): A doublet corresponding to another aromatic proton.
- δ 7.13 (dd, 1H, J_1 = 8.3 Hz, J_2 = 2.0 Hz, Ar-H): A doublet of doublets for the remaining aromatic proton.
- δ 2.60 (s, 3H, CH_3): A singlet corresponding to the three protons of the acetyl methyl group.

^{13}C NMR Spectroscopy

Principle: ^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in the structure will give rise to a distinct signal in the spectrum.

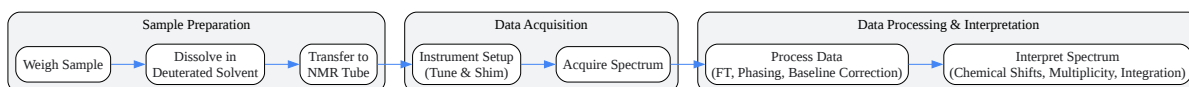
Protocol:

- Sample Preparation:
 - Prepare the sample as described for ^1H NMR, using a slightly higher concentration (20-50 mg in 0.6 mL of deuterated solvent) to compensate for the lower natural abundance of the ^{13}C isotope.
- Instrument Setup and Data Acquisition:
 - Acquire the ^{13}C NMR spectrum on a broadband-decoupled spectrometer.
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio (typically several hundred to thousands of scans).

Data Interpretation:

The ^{13}C NMR spectrum will show distinct signals for each of the eight carbon atoms in **1-(2-Bromo-6-hydroxyphenyl)ethanone**. The expected chemical shifts will be in the characteristic regions for carbonyl, aromatic, and methyl carbons.

Experimental Workflow for NMR Analysis:



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Caption: Workflow for NMR analysis of **1-(2-Bromo-6-hydroxyphenyl)ethanone**.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound. It also provides structural information through the analysis of fragmentation patterns.

Principle: In mass spectrometry, molecules are ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z).

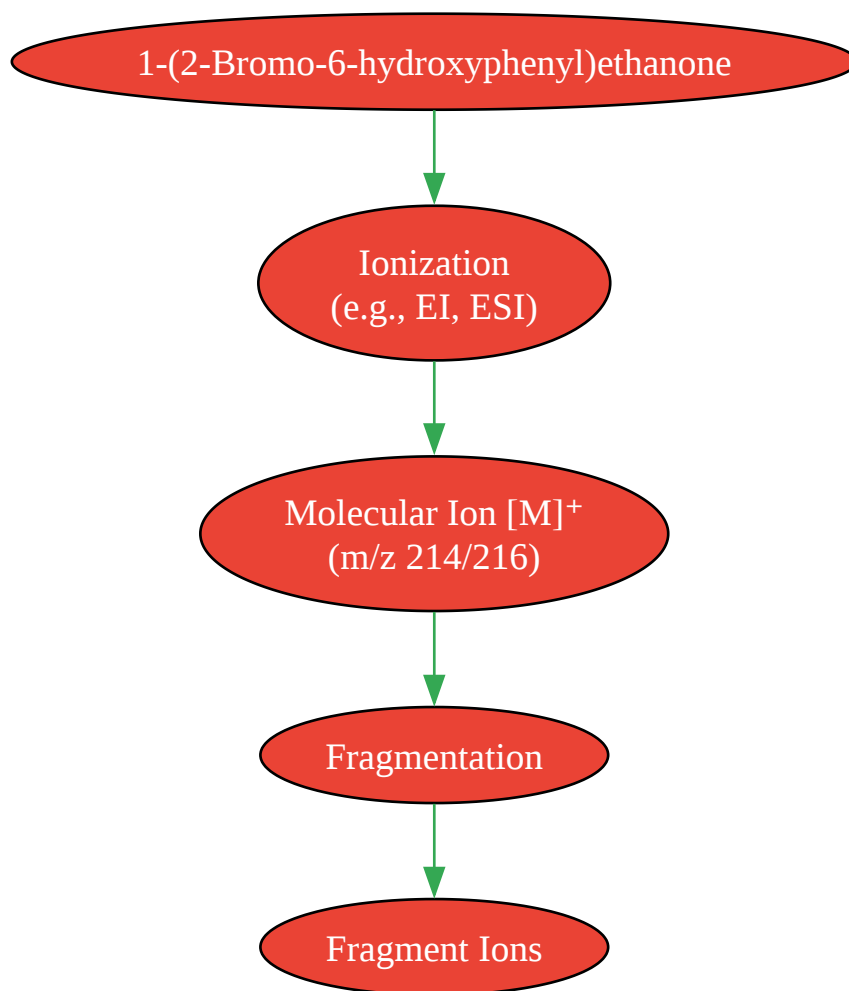
Protocol:

- Sample Preparation:
 - Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable volatile solvent such as methanol or acetonitrile.
- Instrumentation and Data Acquisition:
 - A variety of ionization techniques can be employed, including Electron Ionization (EI) for GC-MS and Electrospray Ionization (ESI) for LC-MS.
 - For GC-MS, a temperature program should be developed to ensure the elution of the analyte.
 - For LC-MS, direct infusion or a chromatographic separation can be used.

Data Interpretation:

The mass spectrum of **1-(2-Bromo-6-hydroxyphenyl)ethanone** is expected to show a molecular ion peak (M^+) at m/z 214 and 216 with an approximate 1:1 ratio, which is characteristic of the presence of a single bromine atom due to its two stable isotopes (^{79}Br and ^{81}Br).^[1] The calculated monoisotopic mass is 213.96 g/mol.^[1] Fragmentation patterns can provide further structural confirmation.

Logical Relationship in Mass Spectrometry:



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Caption: Logical flow of mass spectrometry analysis.

High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for assessing the purity of a compound and for quantitative analysis.

Principle: HPLC separates components of a mixture based on their differential partitioning between a stationary phase (the column) and a mobile phase.

Protocol:

- Sample Preparation:

- Prepare a stock solution of **1-(2-Bromo-6-hydroxyphenyl)ethanone** in the mobile phase or a compatible solvent at a concentration of approximately 1 mg/mL.
- Prepare a series of dilutions for linearity and limit of detection/quantification determination.
- Filter all samples through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 µm) is a suitable starting point.
 - Mobile Phase: A gradient elution using a mixture of water (A) and acetonitrile (B), both with 0.1% formic acid, is recommended for optimal separation. A similar methodology has been shown to be effective for related compounds.[\[4\]](#)[\[5\]](#)
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength where the analyte has significant absorbance (e.g., 254 nm or 280 nm). The UV-Vis spectrum of substituted acetophenones can be complex, and an optimal wavelength should be determined experimentally.[\[6\]](#)[\[7\]](#)
 - Injection Volume: 10 µL.

Data Interpretation:

The purity of the sample is determined by the area percentage of the main peak in the chromatogram. The retention time of the peak is a characteristic of the compound under the specific chromatographic conditions.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule.

Principle: FTIR spectroscopy measures the absorption of infrared radiation by a sample, which causes molecular vibrations (stretching, bending). The absorption bands in the spectrum correspond to specific functional groups.

Protocol:

- Sample Preparation:
 - The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory.
 - Alternatively, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- Data Acquisition:
 - Acquire a background spectrum of the empty sample compartment or the pure KBr pellet.
 - Acquire the sample spectrum.
 - The spectrum is typically collected over the range of 4000-400 cm^{-1} .

Data Interpretation:

The FTIR spectrum of **1-(2-Bromo-6-hydroxyphenyl)ethanone** is expected to show characteristic absorption bands for the following functional groups:

- ~3400-3200 cm^{-1} (broad): O-H stretching of the phenolic hydroxyl group.
- ~1650 cm^{-1} : C=O stretching of the ketone.
- ~1600-1450 cm^{-1} : C=C stretching of the aromatic ring.
- ~1250 cm^{-1} : C-O stretching of the phenol.
- Below 800 cm^{-1} : C-Br stretching.

Conclusion

The analytical methods described in this application note provide a comprehensive framework for the characterization of **1-(2-Bromo-6-hydroxyphenyl)ethanone**. The combination of NMR, MS, HPLC, and FTIR allows for unambiguous structural elucidation and purity assessment,

ensuring the quality and consistency of this important chemical intermediate. The provided protocols are intended as a starting point and may require optimization based on the specific instrumentation and laboratory conditions.

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